

# discovery and atmospheric significance of cis-pinic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *rel-cis-Pinic acid*

Cat. No.: B124750

[Get Quote](#)

An In-depth Technical Guide on the Discovery and Atmospheric Significance of cis-Pinic Acid

## Introduction

Cis-pinic acid, a C<sub>9</sub>-dicarboxylic acid, is a significant product of the atmospheric oxidation of  $\alpha$ -pinene and  $\beta$ -pinene, which are among the most abundant biogenic volatile organic compounds (BVOCs) emitted from terrestrial vegetation. Its discovery and subsequent research have been pivotal in understanding the formation and growth of secondary organic aerosols (SOAs), which have profound implications for air quality, climate, and human health. This guide provides a comprehensive overview of the discovery, atmospheric formation, and significance of cis-pinic acid, with a focus on quantitative data and experimental methodologies for researchers and scientists in atmospheric chemistry and related fields.

## Discovery of cis-Pinic Acid

The identification of cis-pinic acid in atmospheric aerosols was a significant step forward in elucidating the chemical composition of SOAs.

- **Initial Identification:** Pinic acid was first identified as a product of the liquid-phase ozonolysis of  $\alpha$ -pinene in 1955.<sup>[1]</sup> However, its atmospheric relevance was not established until much later.
- **Smog Chamber Studies:** In 1997, through a series of smog chamber experiments, cis-pinic acid was identified as a condensed-phase product of the ozonolysis of both  $\alpha$ -pinene and  $\beta$ -

pinene.[2] These studies were crucial in demonstrating that cis-pinic acid is a key component of the aerosols formed from the oxidation of these monoterpenes.[1][2]

## Atmospheric Significance

Cis-pinic acid plays a multifaceted role in the atmosphere, primarily contributing to the formation and properties of secondary organic aerosols.

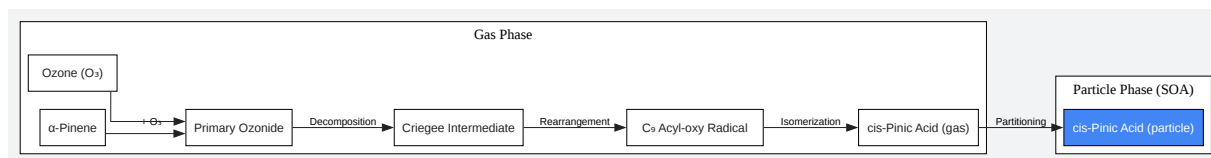
- **SOA Formation:** As a low-volatility compound, cis-pinic acid readily partitions into the particle phase, contributing to the mass of SOAs.[2][3] It is considered a major component of SOA formed from the ozonolysis of  $\alpha$ -pinene.[4]
- **New Particle Formation:** Cis-pinic acid is believed to be a key precursor in the prompt formation of new aerosol particles through nucleation.[5] Its interaction with other atmospheric molecules, such as sulfuric acid, can enhance particle nucleation and growth.[6]
- **Aerosol Properties:** The presence of cis-pinic acid and other polar organic compounds in aerosols can affect their physicochemical properties, such as their ability to act as cloud condensation nuclei (CCN), thereby influencing cloud formation and the Earth's radiative balance.
- **Tracer for Biogenic SOA:** Due to its specific biogenic precursors ( $\alpha$ -pinene and  $\beta$ -pinene), cis-pinic acid is often used as a tracer for SOA originating from biogenic sources.[7]

## Atmospheric Formation Pathways

The primary formation route of cis-pinic acid in the atmosphere is through the gas-phase oxidation of  $\alpha$ -pinene and  $\beta$ -pinene by ozone ( $O_3$ ) and hydroxyl radicals (OH).

### Ozonolysis of $\alpha$ -Pinene

The reaction of  $\alpha$ -pinene with ozone is a major source of cis-pinic acid. The mechanism involves the formation of a primary ozonide, which then decomposes into a Criegee intermediate. Subsequent reactions of the Criegee intermediate lead to the formation of various products, including cis-pinic acid.



[Click to download full resolution via product page](#)

Caption: Formation pathway of cis-pinic acid from  $\alpha$ -pinene ozonolysis.

## Photooxidation by OH Radicals

The reaction of  $\alpha$ -pinene with the hydroxyl radical (OH) is another significant pathway for the formation of cis-pinic acid, especially during the daytime. This reaction proceeds through the addition of OH to the double bond of  $\alpha$ -pinene, followed by a series of reactions involving oxygen and nitrogen oxides (NO<sub>x</sub>).

## Quantitative Data

The following tables summarize key quantitative data related to cis-pinic acid.

**Table 1: Physicochemical Properties of cis-Pinic Acid**

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>4</sub>	[8]
Molar Mass	186.20 g/mol	
Melting Point	364.32 K	[9]
Enthalpy of Fusion	14.75 kJ·mol <sup>-1</sup> for cis-norpinic acid (a related compound)	[9]
Water Solubility	0.06 mol·dm <sup>-3</sup> at 293.15 K	[10]

**Table 2: Atmospheric Concentrations of cis-Pinic Acid**

Location	Concentration Range (ng m <sup>-3</sup> )	Measurement Period/Conditions	Reference
Amazon Rainforest (ATTO site)	0.09 - 9	Dry and wet seasons (2018-2019)	[11]
Boreal Forest (SMEAR II station, Finland)	Median: 7.7 (PM <sub>1</sub> )	July-August 2005	[12]
Xitou Forest (Taiwan)	Up to 50	[12]	

**Table 3: Molar Yields of cis-Pinic Acid from Precursors**

Precursor	Oxidant	Molar Yield (%)	Conditions	Reference
α-pinene	O <sub>3</sub>	0.1 - 3	Smog chamber experiments	[2]
β-pinene	O <sub>3</sub>	0.1 - 3	Smog chamber experiments	[2]

## Experimental Protocols

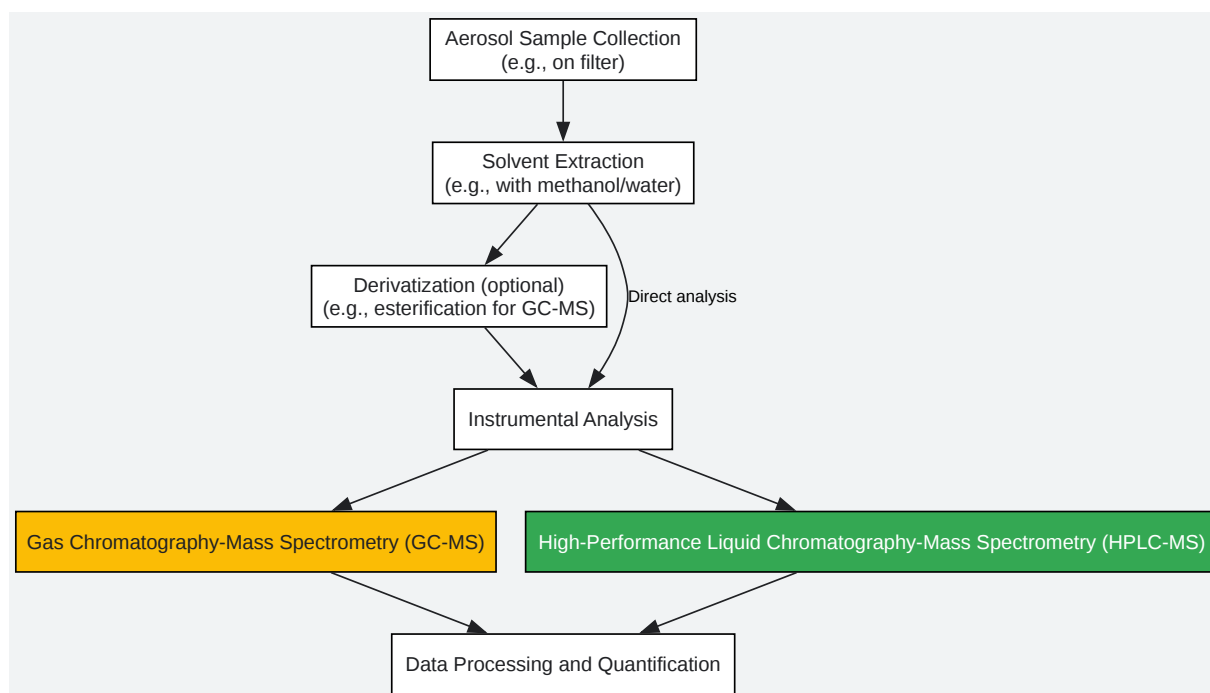
The study of cis-pinic acid in the atmosphere relies on a combination of laboratory experiments and field measurements, utilizing sophisticated analytical techniques.

### Aerosol Sample Collection

- High-Volume Samplers: Used to collect particulate matter on filters for subsequent offline analysis.
- Particle-Into-Liquid Sampler (PILS): Allows for the collection of water-soluble components of atmospheric aerosols with high time resolution.[13]

### Chemical Analysis

A common workflow for the analysis of cis-pinic acid in aerosol samples is outlined below.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the analysis of cis-pinic acid.

- Gas Chromatography-Mass Spectrometry (GC-MS): A highly sensitive technique used for the identification and quantification of volatile and semi-volatile organic compounds.[2][14][15][16] For the analysis of carboxylic acids like cis-pinic acid, a derivatization step (e.g., methylation) is often required to increase their volatility.[17]
- High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS): This technique is well-suited for the analysis of polar, non-volatile compounds like cis-pinic acid without the need for derivatization.[2][18] Electrospray ionization (ESI) is a commonly used soft ionization technique in this context.

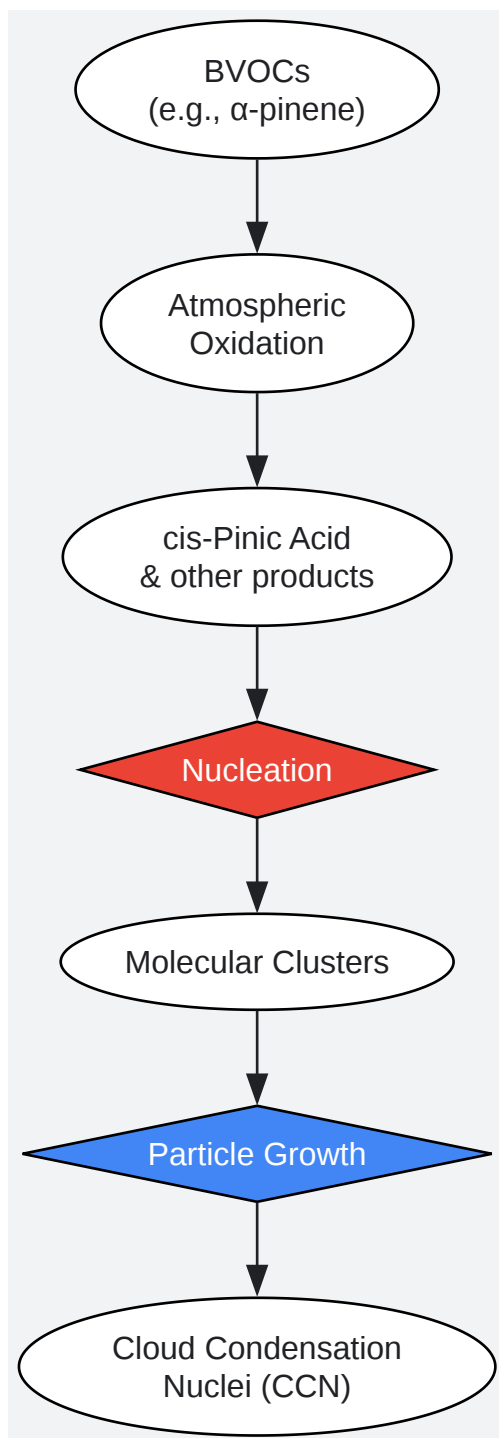
## Smog Chamber Studies

Atmospheric simulation chambers, or smog chambers, are large reactors used to study atmospheric chemical reactions under controlled conditions. For cis-pinic acid research, these chambers are used to:

- Inject known concentrations of precursors ( $\alpha$ -pinene,  $\beta$ -pinene) and oxidants ( $O_3$ , OH precursors).
- Allow the reactions to proceed under controlled temperature, humidity, and light conditions.
- Monitor the formation of gas-phase and particle-phase products, including cis-pinic acid, using various analytical instruments.[\[2\]](#)

## Role in New Particle Formation

Cis-pinic acid is a key player in the initial stages of atmospheric aerosol formation, a process known as nucleation.



[Click to download full resolution via product page](#)

Caption: The role of cis-pinonic acid in new particle formation and growth.

- Nucleation with Sulfuric Acid: Quantum chemical calculations have shown that cis-pinonic acid can nucleate with sulfuric acid (SA) molecules.[6] The hydrolysis of cis-pinonic acid (a

related compound) can be catalyzed by sulfuric acid, increasing the content of its hydrolysate which then promotes particle nucleation.[6]

## Conclusion

The discovery and subsequent investigation of cis-pinic acid have been instrumental in advancing our understanding of the atmospheric chemistry of biogenic volatile organic compounds and their role in the formation of secondary organic aerosols. As a major oxidation product of  $\alpha$ - and  $\beta$ -pinene, it significantly contributes to the mass of atmospheric aerosols and is involved in the crucial process of new particle formation. The analytical techniques and experimental protocols developed for its study continue to be refined, enabling more accurate quantification of its atmospheric abundance and a deeper understanding of its formation and transformation pathways. Future research will likely focus on further elucidating the complex multiphase chemistry of cis-pinic acid and its impact on the climate and air quality.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Photo-oxidation of pinic acid in the aqueous phase: a mechanistic investigation under acidic and basic pH conditions - Environmental Science: Atmospheres (RSC Publishing) DOI:10.1039/D1EA00031D [pubs.rsc.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. acp.copernicus.org [acp.copernicus.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Theoretical study of the cis-pinonic acid and its atmospheric hydrolysate participation in the atmospheric nucleation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Properties and Atmospheric Oxidation of Norpinic Acid Aerosol [mdpi.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]



- 10. pubs.acs.org [pubs.acs.org]
- 11. iris.cnr.it [iris.cnr.it]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Pinic and pinonic acid formation in the reaction of ozone with  $\alpha$ -pinene - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 15. Pinic and pinonic acid formation in the reaction of ozone with alpha-pinene - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Organic acid formation in the gas-phase ozonolysis of  $\alpha$ -pinene - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 17. pubs.acs.org [pubs.acs.org]
- 18. ACP - Varying chiral ratio of pinic acid enantiomers above the Amazon rainforest [acp.copernicus.org]
- To cite this document: BenchChem. [discovery and atmospheric significance of cis-pinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124750#discovery-and-atmospheric-significance-of-cis-pinic-acid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)